

Application Note: Comprehensive Characterization of (3,4-Dinitrophenyl)(morpholino)methanone

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Compound of Interest

Compound Name:	(3,4-Dinitrophenyl) (morpholino)methanone
CAS No.:	65003-28-3
Cat. No.:	B1282165

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For: Researchers, scientists, and drug development professionals.

Introduction

(3,4-Dinitrophenyl)(morpholino)methanone is a synthetic organic compound featuring a dinitrophenyl group linked to a morpholine moiety via a carbonyl bridge. The presence of the dinitrophenyl group, a known hapten, suggests potential applications in immunology and cancer research by modifying cellular components to elicit immune responses.[1] The morpholine core is a common scaffold in bioactive compounds, known to enhance solubility and modulate pharmacological properties.[2] Given its potential as a key intermediate in the synthesis of active pharmaceutical ingredients, rigorous analytical characterization is paramount to ensure its identity, purity, and stability.

This document provides a comprehensive guide to the analytical methods for the characterization of **(3,4-Dinitrophenyl)(morpholino)methanone**, offering detailed protocols and the scientific rationale behind the experimental choices.

Physicochemical Properties (Predicted)

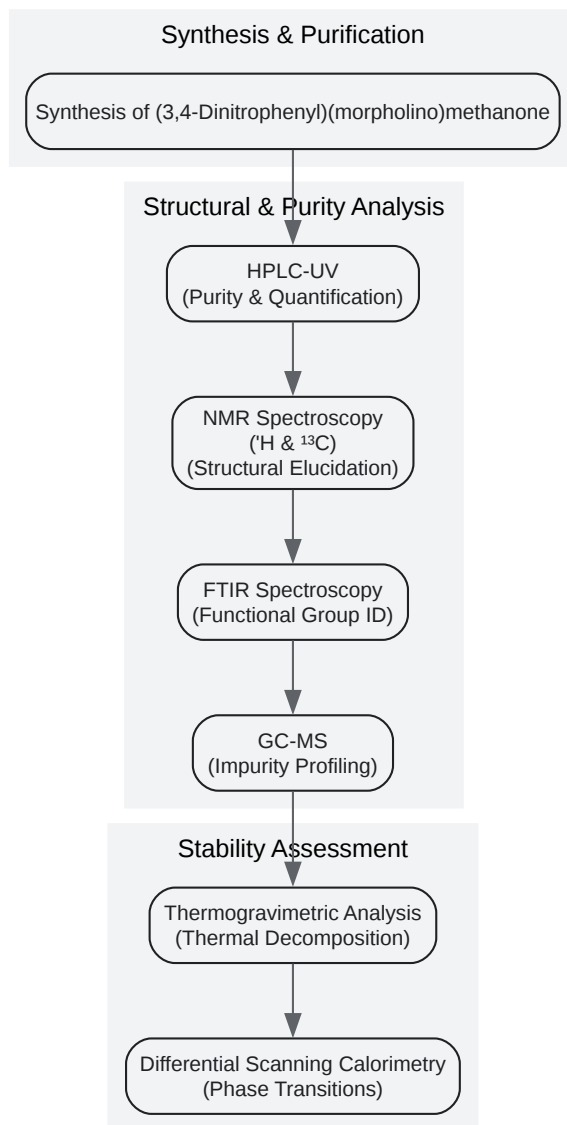
A summary of the predicted physicochemical properties of **(3,4-Dinitrophenyl)(morpholino)methanone** is presented in the table below. These values are derived from computational models and data from structurally similar compounds.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₁ N ₃ O ₅	PubChem CID: 220838 (for 4-nitro isomer)
Molecular Weight	265.22 g/mol	PubChem CID: 220838 (for 4-nitro isomer)
Appearance	Expected to be a yellow crystalline solid	General knowledge of dinitrophenyl compounds
Melting Point	Not available; likely >150 °C	Inferred from related structures
Solubility	Soluble in polar organic solvents (e.g., Acetonitrile, DMSO, DMF)	General chemical principles

Analytical Characterization Workflow

The comprehensive characterization of **(3,4-Dinitrophenyl)(morpholino)methanone** involves a multi-technique approach to confirm its structure, purity, and thermal stability. The following diagram illustrates the recommended analytical workflow.

Figure 1. Analytical Workflow for (3,4-Dinitrophenyl)(morpholino)methanone Characterization

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Caption: A logical workflow for the comprehensive analysis of **(3,4-Dinitrophenyl) (morpholino)methanone**.

Chromatographic Methods for Purity and Impurity Profiling

Chromatographic techniques are essential for determining the purity of **(3,4-Dinitrophenyl) (morpholino)methanone** and for identifying any process-related impurities or degradation products.

High-Performance Liquid Chromatography (HPLC)

HPLC with UV detection is the primary method for assessing the purity of nitroaromatic compounds.[3][4] The dinitrophenyl chromophore allows for sensitive detection at multiple wavelengths. A reversed-phase method is proposed for optimal separation.

Protocol: HPLC-UV Analysis

- Instrumentation:
 - HPLC system with a quaternary pump, autosampler, and dual-wavelength UV detector.
 - Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 μ m particle size). A Phenyl-Hexyl column could also be considered for alternative selectivity due to potential π - π interactions.[5]
- Mobile Phase:
 - Solvent A: Deionized water with 0.1% formic acid.
 - Solvent B: Acetonitrile with 0.1% formic acid.
- Gradient Elution:
 - A gradient elution is recommended to ensure the separation of potential impurities with a wide range of polarities.

Time (minutes)	% Solvent B
0.0	30
15.0	80
17.0	80
17.1	30
20.0	30

- Run Parameters:
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 µL
 - Column Temperature: 30 °C
 - UV Detection: 254 nm (primary) and 210 nm (secondary).
- Sample Preparation:
 - Accurately weigh approximately 10 mg of the sample and dissolve it in 10 mL of acetonitrile to prepare a 1 mg/mL stock solution.
 - Further dilute the stock solution with the initial mobile phase composition (70:30 Water:Acetonitrile) to a final concentration of 0.1 mg/mL.
 - Filter the final solution through a 0.45 µm PTFE syringe filter before injection.[3]

Rationale: The C18 stationary phase provides excellent hydrophobic retention for the aromatic rings. The acidic mobile phase ensures the morpholine nitrogen is protonated, leading to sharper peaks. Acetonitrile is a common organic modifier that provides good peak shape and resolution for nitroaromatic compounds.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful tool for identifying volatile and semi-volatile impurities. While dinitrophenyl compounds can be thermally labile, a carefully optimized method can provide valuable information.

Protocol: GC-MS Analysis

- Instrumentation:
 - Gas chromatograph coupled to a mass spectrometer (e.g., single quadrupole or time-of-flight).
 - A low-to-mid polarity capillary column (e.g., 5% phenyl-methylpolysiloxane, 30 m x 0.25 mm x 0.25 μ m).
- GC Parameters:
 - Inlet Temperature: 250 °C (splitless injection).
 - Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 1 minute.
 - Ramp: 15 °C/min to 280 °C.
 - Hold at 280 °C for 5 minutes.
 - Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- MS Parameters:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: m/z 40-500.
 - Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.
- Sample Preparation:

- Prepare a 1 mg/mL solution of the sample in a suitable solvent such as acetone or ethyl acetate.

Rationale: The temperature program is designed to be gentle enough to prevent on-column degradation while still allowing for the elution of the target compound and potential impurities. EI at 70 eV will produce reproducible fragmentation patterns that can be compared to mass spectral libraries for impurity identification.

Spectroscopic Methods for Structural Elucidation

Spectroscopic techniques are indispensable for confirming the chemical structure of the synthesized molecule.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of the molecule.

Protocol: ^1H and ^{13}C NMR Analysis

- Instrumentation:
 - NMR spectrometer operating at a minimum of 400 MHz for ^1H .
- Sample Preparation:
 - Dissolve 5-10 mg of the sample in approximately 0.6 mL of a deuterated solvent.^{[6][7]}
 - Chloroform-d (CDCl_3) is a good starting choice due to its ability to dissolve a wide range of organic compounds.^[8] Deuterated dimethyl sulfoxide (DMSO-d_6) can be used if solubility in CDCl_3 is limited.
 - Ensure the solution is homogeneous.
- Data Acquisition:
 - ^1H NMR: Acquire a standard one-dimensional proton spectrum. Key expected signals include those for the aromatic protons on the dinitrophenyl ring and the methylene protons

of the morpholine ring.

- ^{13}C NMR: Acquire a proton-decoupled carbon spectrum. Expected signals will correspond to the aromatic carbons, the carbonyl carbon, and the carbons of the morpholine ring.

Expected Chemical Shifts (Predicted):

Group	^1H Chemical Shift (ppm)	^{13}C Chemical Shift (ppm)
Aromatic Protons	7.5 - 8.5	120 - 150
Morpholine Protons	3.5 - 4.0	40 - 70
Carbonyl Carbon	-	165 - 175

Rationale: The specific chemical shifts and coupling patterns of the protons will confirm the substitution pattern on the aromatic ring and the integrity of the morpholine ring. The ^{13}C NMR spectrum will verify the number of unique carbon environments in the molecule.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in the molecule.[\[9\]](#)[\[10\]](#)

Protocol: FTIR Analysis

- Instrumentation:
 - FTIR spectrometer.
- Sample Preparation:
 - The sample can be analyzed as a solid using an Attenuated Total Reflectance (ATR) accessory.
 - Alternatively, a KBr pellet can be prepared by mixing a small amount of the sample with dry KBr powder and pressing it into a transparent disk.
- Data Acquisition:

- Scan the sample over the range of 4000-400 cm^{-1} .

Expected Characteristic Absorption Bands:

Functional Group	Wavenumber (cm^{-1})
C=O (Amide)	1630 - 1680
Ar-NO ₂ (asymmetric)	1500 - 1560
Ar-NO ₂ (symmetric)	1345 - 1385
C-N (Amine)	1000 - 1250
C-O-C (Ether)	1070 - 1150
Ar C-H	3000 - 3100
Aliphatic C-H	2850 - 3000

Rationale: The presence of a strong absorption band in the carbonyl region, along with characteristic bands for the nitro groups and the C-N and C-O-C bonds of the morpholine ring, will provide strong evidence for the correct structure.

Thermal Analysis

Thermal analysis techniques are crucial for understanding the stability of the compound at elevated temperatures, which is important for handling, storage, and formulation development.

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature, indicating the onset of thermal decomposition. The thermal decomposition of nitro compounds can be energetic.^[11]

Protocol: TGA Analysis

- Instrumentation:
 - Thermogravimetric analyzer.

- Run Parameters:
 - Sample Size: 2-5 mg.
 - Heating Rate: 10 °C/min.
 - Temperature Range: 25 °C to 600 °C.
 - Atmosphere: Nitrogen at a flow rate of 20 mL/min.

Rationale: The TGA thermogram will reveal the temperature at which the compound begins to decompose and the percentage of mass loss associated with decomposition. This information is critical for assessing thermal stability.

Differential Scanning Calorimetry (DSC)

DSC measures the heat flow into or out of a sample as a function of temperature, allowing for the determination of melting point, phase transitions, and decomposition exotherms.

Protocol: DSC Analysis

- Instrumentation:
 - Differential scanning calorimeter.
- Run Parameters:
 - Sample Size: 2-5 mg, sealed in an aluminum pan.
 - Heating Rate: 10 °C/min.
 - Temperature Range: 25 °C to a temperature just above the decomposition onset determined by TGA.
 - Atmosphere: Nitrogen at a flow rate of 50 mL/min.

Rationale: The DSC thermogram will show an endothermic peak corresponding to the melting of the crystalline solid, providing an accurate melting point. Any exothermic events following the melt would indicate decomposition, and the energy released can be quantified.

Conclusion

The analytical methods outlined in this application note provide a robust framework for the comprehensive characterization of **(3,4-Dinitrophenyl)(morpholino)methanone**. By employing a combination of chromatographic, spectroscopic, and thermal analysis techniques, researchers can confidently verify the identity, purity, and stability of this compound, ensuring its suitability for further research and development.

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